

# 3-iodo-9H-carbazole structure and properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-iodo-9H-carbazole

Cat. No.: B187380

[Get Quote](#)

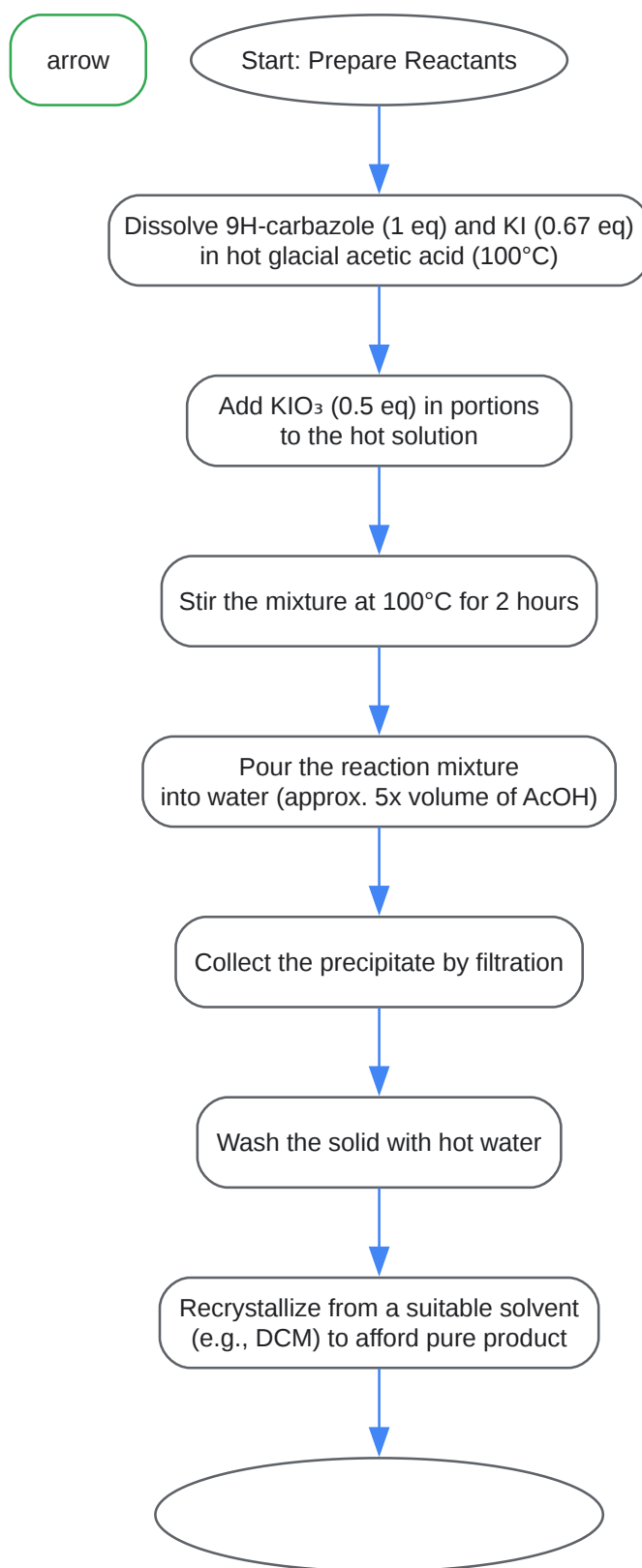
An In-depth Technical Guide to **3-iodo-9H-carbazole**

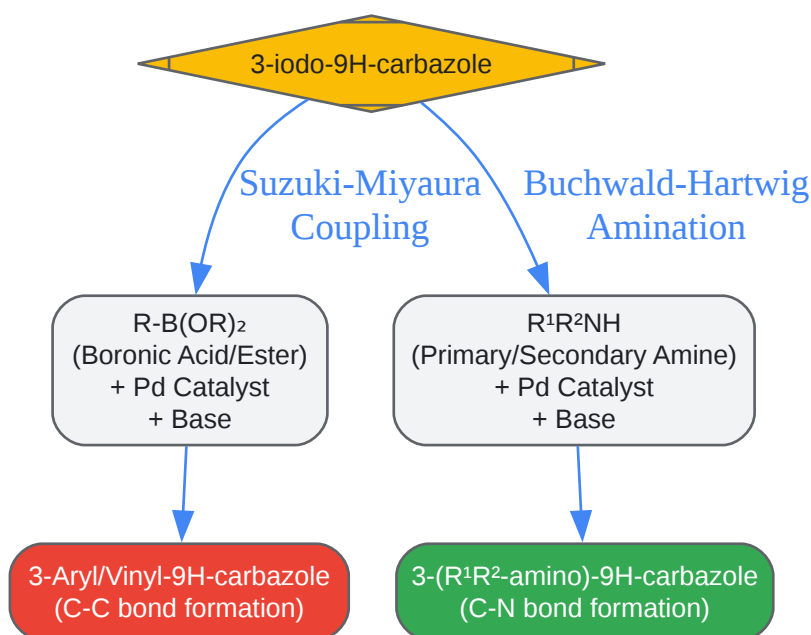
## Introduction

**3-iodo-9H-carbazole** is an aromatic heterocyclic organic compound that serves as a pivotal building block in the synthesis of advanced functional materials and complex organic molecules. Its structure, featuring a carbazole core with a reactive iodine substituent, makes it a versatile precursor, particularly in the fields of organic electronics and medicinal chemistry. The presence of the carbon-iodine bond allows for a wide range of post-synthesis modifications through various cross-coupling reactions, enabling the fine-tuning of molecular properties for specific applications. This guide provides a comprehensive overview of the structure, properties, synthesis, and reactivity of **3-iodo-9H-carbazole** for researchers, scientists, and professionals in drug development and materials science.

## Chemical Structure and Identifiers

The core of **3-iodo-9H-carbazole** is a tricyclic system composed of two benzene rings fused to a central nitrogen-containing five-membered ring. The iodine atom is substituted at the 3-position of this carbazole framework.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [3-iodo-9H-carbazole structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b187380#3-iodo-9h-carbazole-structure-and-properties\]](https://www.benchchem.com/product/b187380#3-iodo-9h-carbazole-structure-and-properties)

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)